

handling picoxystrobin storage stability

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Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

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Basic Handling and Storage Guidelines

For researchers working with **picoxystrobin**, here are the fundamental storage and handling parameters gathered from the search results:

Parameter	Specification / Recommendation
Physical State	Solid (cream or white/light yellow colored) [1] [2]
Recommended Storage Temperature	15–25°C (59–77°F) [2]. One supplier also lists -20°C for powder or -80°C for solutions [3].
Storage Environment	Cool, dry place; away from direct sunlight and moisture [2]. Keep container tightly sealed [3].
Packaging	Airtight containers to prevent contamination [2]. Available in 25 kg fiber drums, 50 kg HDPE drums, and bulk containers [2].
Melting Point	75°C [1]
Incompatible Materials	Strong acids/alkalis, strong oxidising/reducing agents [3].

Hazards and Safety Controls

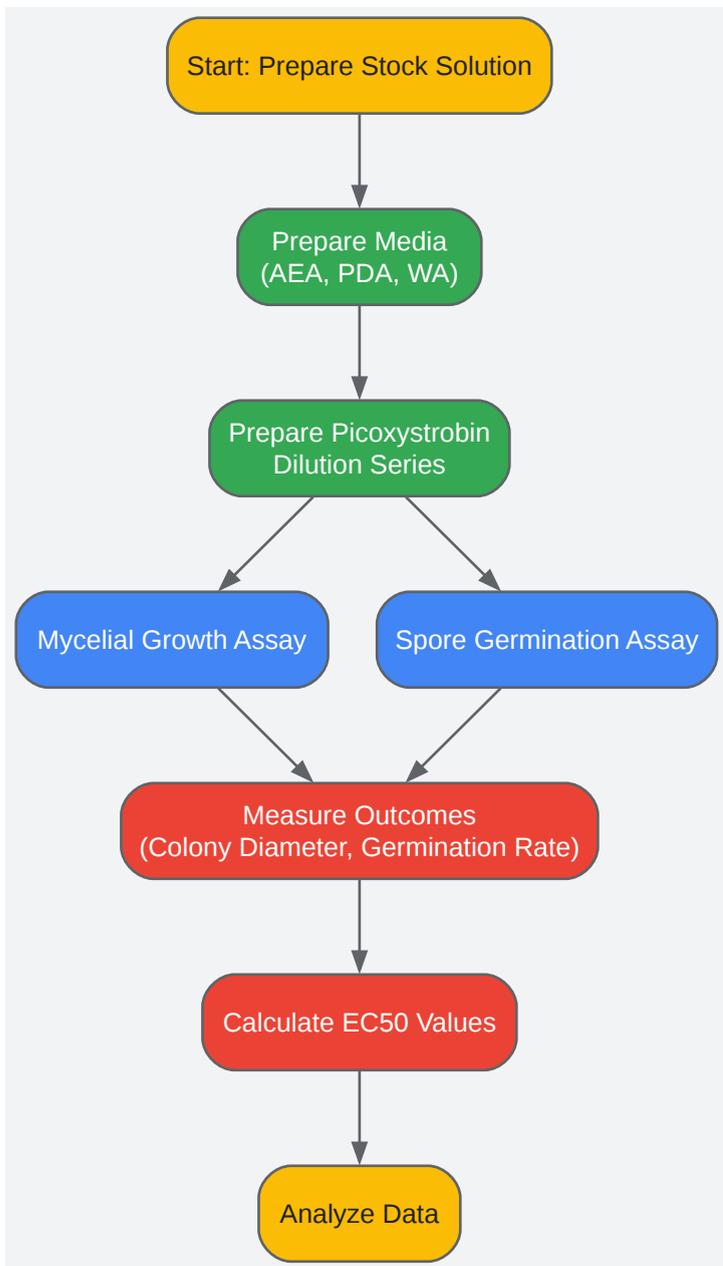
Picoxystrobin is classified as harmful if swallowed and is very toxic to aquatic life [2] [4] [3]. Implementing the following safety controls in the laboratory is essential:

- **Personal Protective Equipment (PPE):** Wear **safety goggles with side-shields**, appropriate **protective gloves**, and **impervious clothing** [4] [3]. A suitable respirator is advised if adequate ventilation is not available [4].
- **Engineering Controls:** Handle the substance in areas with **appropriate exhaust ventilation** [3]. Ensure safety showers and eye wash stations are accessible [3].
- **Environmental Safety:** A critical precaution is to **avoid release into the environment** due to its high toxicity to aquatic life [2] [4]. Collect any spillage safely and dispose of it properly [2] [3].

Experimental Consideration: A Fungal Inhibition Workflow

While the search results do not contain protocols for drug development, one research paper details the methodology for evaluating the inhibitory effect of **picoxystrobin** on fungal pathogens [5]. This workflow can serve as a reference for designing your own microbiological assays.

The diagram below outlines the key steps of this experimental protocol:



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Key methodological details from this study [5]:

- **Stock Solution:** Technical-grade **picoxystrobin** (98%) was dissolved in methanol to a concentration of 10 mg/mL and stored at 4°C.
- **Media:** Alkyl ester agar (AEA) media was used for the sensitivity tests. Salicylhydroxamic acid (SHAM) was added to the media at 50 µg/mL to suppress the alternative oxidase pathway in the fungal pathogens.
- **Assay Types:** Both **mycelial growth inhibition** and **spore germination inhibition** assays were conducted.

- **Data Analysis:** The median effective concentration (EC50) values were calculated based on the inhibition rates.

Frequently Asked Questions

Q1: What is the primary mode of action of picoxystrobin? A1: **Picoxystrobin** is a quinone outside inhibitor (QoI) fungicide. It inhibits mitochondrial respiration in fungal pathogens by blocking electron transfer at the bc1 complex, thereby preventing ATP biosynthesis and leading to cell death [1] [5].

Q2: Are there any known stability issues for picoxystrobin in solution? A2: The search results do not provide specific stability data for different solvents or under various conditions. One supplier recommends storing solutions at -80°C [3]. For research purposes, it is advisable to conduct stability studies under your specific experimental conditions.

Q3: What is the resistance risk associated with picoxystrobin? A3: **Picoxystrobin** is classified as a high resistance risk fungicide (FRAC code 11) [1]. While resistant fungal mutants can be generated in a laboratory setting, studies show that these mutants often suffer a fitness penalty, such as reduced conidium production and pathogenicity [5].

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References

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